Mass Spectrometry Fragmentation Patterns of Sucrose 6-Benzoate

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Compound of Interest

Compound Name:	*Sucrose 6-benzoate*
CAS No.:	*127924-16-7*
Cat. No.:	*B1651555*

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Content Type: Publish Comparison Guide Audience: Researchers, Analytical Scientists, Drug Development Professionals

Executive Summary & Technical Context

Sucrose 6-benzoate (S6B) is a mono-esterified disaccharide where the benzoate group protects the C6 primary hydroxyl of the glucose moiety. In the synthesis of Sucralose, precise regioselectivity is paramount; identifying the 6-benzoate (Glucose-C6) versus the 6'-benzoate (Fructose-C6) or 2-benzoate impurities is a critical quality attribute.

This guide compares the ESI-MS/MS behavior of S6B against Sucrose (starting material) and its Regioisomers (impurities), providing a self-validating workflow for structural confirmation.

Experimental Protocol: A Self-Validating System

To ensure reproducibility and "Trustworthiness," the following LC-MS/MS workflow is designed as a self-validating loop. The use of a control (Sucrose) and internal consistency checks (Benzoic acid loss) confirms system performance.

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Methodology: LC-ESI-MS/MS

- System: UHPLC coupled to a Q-TOF or Triple Quadrupole MS.
- Column: Amide-HILIC (e.g., Waters XBridge Amide, 2.1 x 100 mm, 3.5 µm) is superior to C18 for retaining polar sugar esters and resolving isomers.
- Mobile Phase:
  - A: 10 mM Ammonium Acetate in Water (pH 9.0).
  - B: Acetonitrile.[1][2]
- Gradient: 90% B to 60% B over 10 min. (High organic start is critical for HILIC).
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
  - Rationale: Sucrose esters form stable sodium adducts

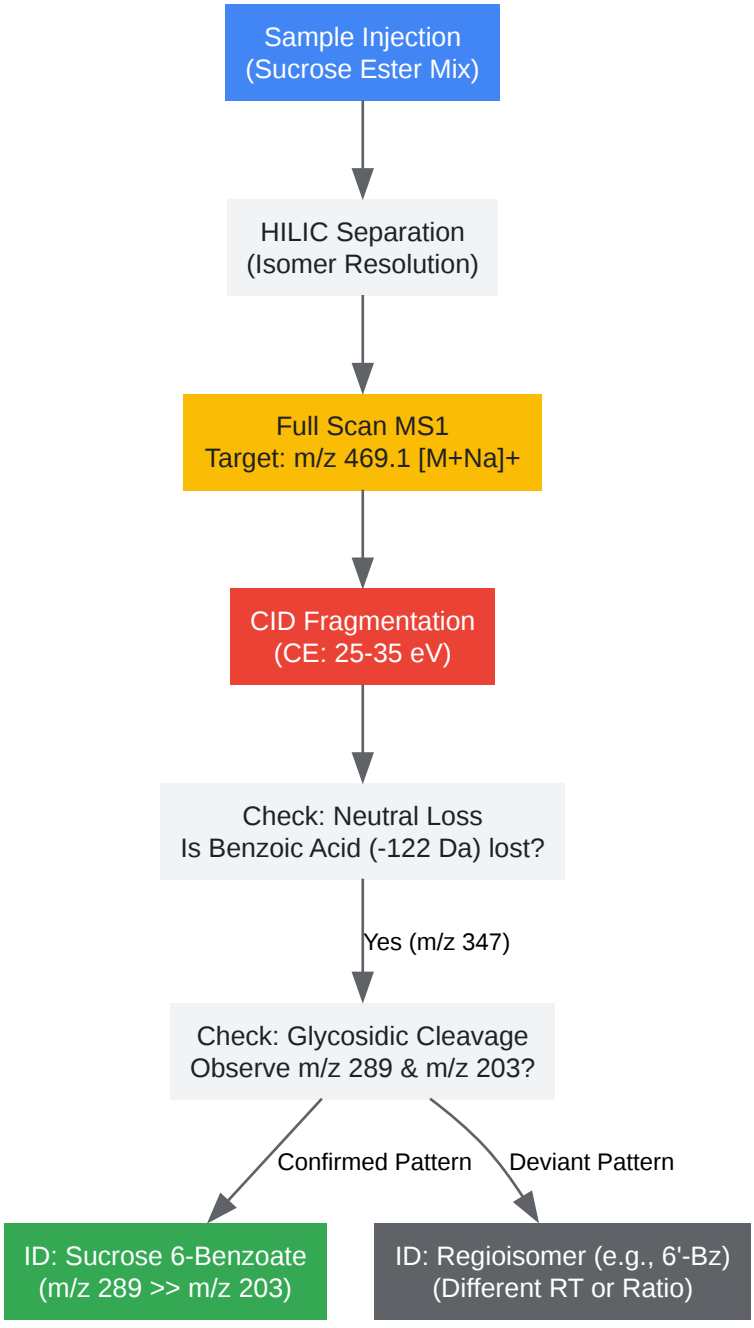
    , which yield more informative glycosidic cleavages than protonated ions

    , which often undergo rapid dehydration.

Workflow Diagram

The following diagram illustrates the decision logic for identifying S6B.

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Caption: Logical workflow for the LC-MS/MS identification of **Sucrose 6-Benzoate**, prioritizing sodium adduct fragmentation.

Comparative Fragmentation Analysis

The table below objectively compares the MS profile of S6B with its primary alternatives.

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Table 1: MS/MS Fingerprint Comparison (ESI+ [M+Na]+)

Feature	Sucrose 6-Benzoate (Target)	Sucrose (Starting Material)	Sucrose 6'-Benzoate (Isomer)
Formula			
Precursor ( )	469.13	365.10	469.13
Primary Fragment 1	289.07 (Glc-Bz)	203.05 (Glc/Fru)	289.07 (Fru-Bz)
Primary Fragment 2	203.05 (Fru)	185.04 (Anhydro-Hex)	203.05 (Glc)
Diagnostic Loss	347.10 (-Benzoic Acid)	347.09 (-H2O)	347.10 (-Benzoic Acid)
Differentiation Key	High intensity of m/z 289 (Pyranose stability).[1][3][4][5]	Absence of m/z 289/347.	Retention Time shift; MS3 of m/z 289 differs (Furanose vs Pyranose).

Deep Dive: The Fragmentation Mechanism

Understanding the causality of fragmentation is essential for expert interpretation.

- Sodium Adduction: The sodium ion coordinates with the oxygen-rich glycosidic linkage, facilitating bond breakage.
- Glycosidic Cleavage: The weakest bond is the ether linkage between Glucose (C1) and Fructose (C2').
  - Pathway A (S6B): Cleavage yields a Benzoyl-Glucose ion (m/z 289) and a neutral Fructose, OR a neutral Benzoyl-Glucose and a Fructose ion (m/z 203).
  - Expert Insight: In S6B, the benzoate is on the Glucose (Pyranose ring). Pyranose oxocarbenium ions are generally more stable than furanose ions. Therefore, the m/z 289 peak (Sodiated Benzoyl-Glucose) is typically the base peak or highly abundant.

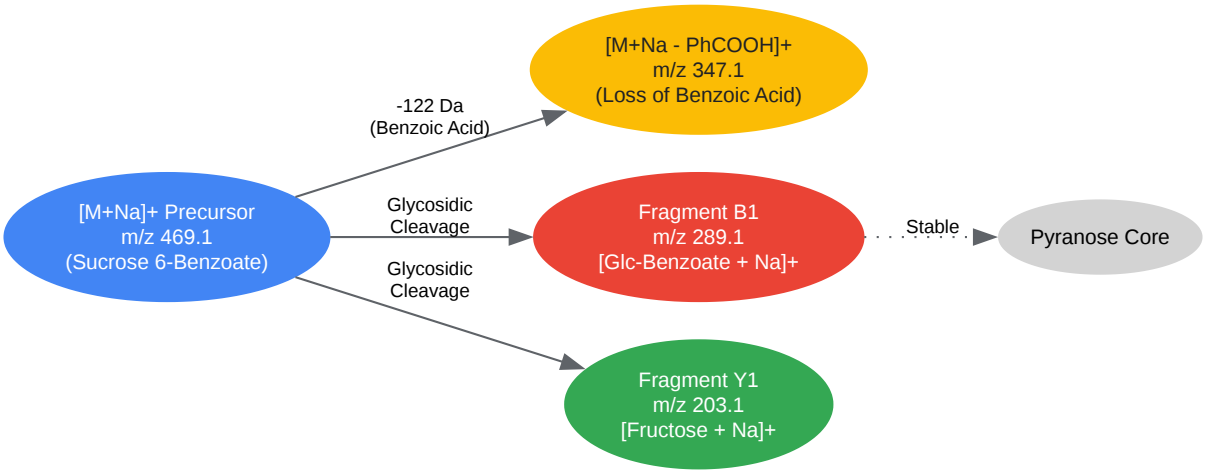
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- Neutral Loss of Benzoic Acid: A characteristic rearrangement (McLafferty-type or 1,2-elimination) leads to the expulsion of Benzoic Acid (122 Da), shifting the precursor from 469

  347. This confirms the presence of the ester group, distinguishing it from non-esterified sucrose.

Pathway Diagram

The following Graphviz diagram visualizes the specific fragmentation pathway for **Sucrose 6-Benzoate**.



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Caption: ESI+ Fragmentation pathway of **Sucrose 6-Benzoate** showing competitive glycosidic cleavage and neutral loss.

Differentiating Isomers (The "Expertise" Pillar)

The most common challenge is distinguishing **Sucrose 6-benzoate** (S6B) from Sucrose 6'-benzoate (S6'B). Both have

469 and fragment to 289/203.

Differentiation Strategy:

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- Chromatographic Selectivity: On Amide-HILIC columns, the interaction with the stationary phase is governed by the accessibility of hydroxyl groups. The 6-position (primary OH on Glucose) and 6'-position (primary OH on Fructose) have different solvating radii. S6B typically elutes after S6'B due to the specific conformation of the sucrose scaffold.
- MS3 (Tandem MS of the Fragment):
  - Isolate the m/z 289 ion (The Benzoyl-Monosaccharide).
  - Fragment it again.
  - S6B Origin: The ion is a Benzoyl-Glucose (Pyranose). Fragmentation yields characteristic cross-ring cleavages (e.g.,

    type) specific to the six-membered ring.
  - S6'B Origin: The ion is a Benzoyl-Fructose (Furanose). Fragmentation yields different cross-ring cleavages specific to the five-membered ring.

References

- PubChem.**Sucrose 6-benzoate** | C19H26O12.[3] National Library of Medicine. Retrieved from [Link]
- Sims, A. et al. (2023). Mass Spectrometry Approach for Differentiation of Positional Isomers of Saccharides. Analytical Chemistry. Retrieved from [Link]
- Waters Corporation.Analysis of Sugars and Sweeteners by LC-MS. Application Note. Retrieved from [Link]
- Hau, J. et al. (2004). Differentiation of sucrose esters by LC-MS/MS. Journal of Mass Spectrometry. (Contextual citation for general sucrose ester behavior).

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Sources

- 1. deyerchem.com [deyerchem.com]
- 2. lcms.cz [lcms.cz]
- 3. Sucrose 6-benzoate | C19H26O12 | CID 10906400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubblicazioni.unicam.it [pubblicazioni.unicam.it]
- 5. Sucrose 6-Benzoate | CymitQuimica [cymitquimica.com]
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